

Technical Guide: 2-Acetylaminio-5-bromo-3-methylpyridine (CAS 142404-81-7)

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Compound of Interest

Compound Name: 2-Acetylaminio-5-bromo-3-methylpyridine

Cat. No.: B118694

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for the chemical compound **2-Acetylaminio-5-bromo-3-methylpyridine**, identified by CAS number 142404-81-7. This document is intended for use by professionals in research, development, and manufacturing environments.

Chemical Identification and Properties

2-Acetylaminio-5-bromo-3-methylpyridine is a substituted pyridine derivative. Its primary utility lies in its role as a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.^[1] The presence of a bromine atom and an acetylaminio group on the pyridine ring provides reactive sites for various chemical modifications.

Synonyms: N-(5-Bromo-3-methylpyridin-2-yl)acetamide, 2-acetamido-5-bromo-3-methylpyridine.

Property	Value	Source
CAS Number	142404-81-7	Internal
Molecular Formula	C ₈ H ₉ BrN ₂ O	[2]
Molecular Weight	229.07 g/mol	[2] [3]
Appearance	Solid	[2]
Melting Point	111-115 °C	[2]
Boiling Point	357.9 °C at 760 mmHg	[2]
Purity	≥97%	[2]

Hazard Identification and Safety Precautions

This compound is classified as hazardous. Adherence to strict safety protocols is mandatory to prevent adverse health effects.

Hazard Statement	Code	Description	Source
Harmful if swallowed	H302	May cause harm if ingested.	[2]
Causes skin irritation	H315	Contact with skin may cause irritation.	[2]
Causes serious eye irritation	H319	Contact with eyes may cause serious irritation.	[2]
May cause respiratory irritation	H335	Inhalation of dust may irritate the respiratory tract.	[2]

Precautionary Measures:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize exposure to dust and vapors.

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: Use a NIOSH-approved respirator with a particulate filter if dust is generated.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

First-Aid Measures

In the event of exposure, immediate medical attention is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Proper handling and storage are essential to maintain the chemical's integrity and prevent accidents.

- **Handling:** Avoid creating dust. Use non-sparking tools. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from oxidizing agents. Recommended storage temperature is 2-8°C.[2]

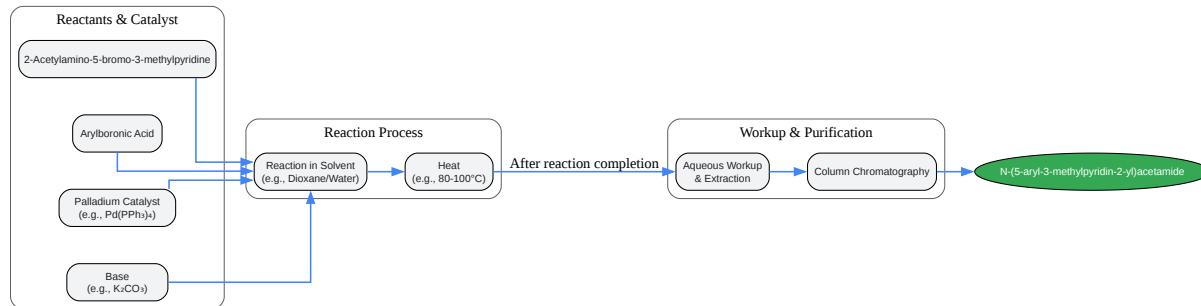
Experimental Applications

While specific experimental protocols for CAS 142404-81-7 are not readily available in the public domain, its primary application is as a building block in organic synthesis. It is particularly useful in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form carbon-carbon bonds. The bromine atom at the 5-position serves as a reactive handle for these transformations.

Below are representative experimental workflows for the synthesis of related compounds, illustrating the potential applications of this chemical's structural motifs.

Synthesis of N-(5-aryl-3-methylpyridin-2-yl)acetamide via Suzuki-Miyaura Coupling

This workflow demonstrates a typical Suzuki-Miyaura coupling reaction where a bromo-pyridine derivative is coupled with an arylboronic acid. This is a common application for compounds like **2-Acetylaminio-5-bromo-3-methylpyridine**.

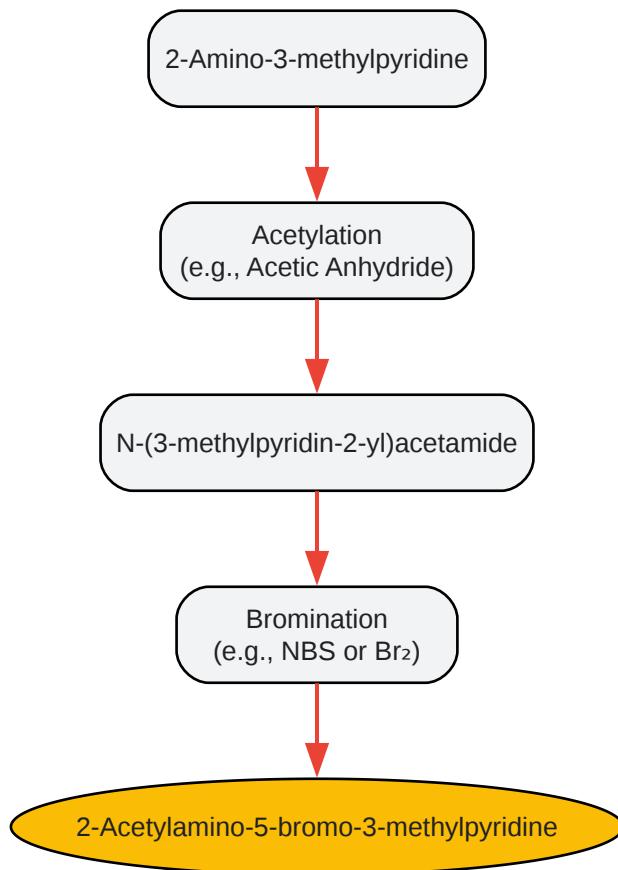


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A generalized workflow for a Suzuki-Miyaura coupling reaction.

Conceptual Synthesis of 2-Acetylaminio-5-bromo-3-methylpyridine

This diagram illustrates a plausible synthetic route to the title compound, starting from 2-amino-3-methylpyridine.



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A conceptual synthetic pathway to the title compound.

Biological Activity and Signaling Pathways

Currently, there is no publicly available data on the specific biological activity or the signaling pathways directly modulated by **2-Acetylamino-5-bromo-3-methylpyridine**. Its primary role is as a synthetic intermediate. The biological activities of the final products synthesized from this compound are diverse and depend on the specific molecular modifications performed. It has been implicated as an intermediate in the development of drugs targeting central nervous system disorders.^[3]

Due to the lack of specific biological data for this intermediate, a signaling pathway diagram cannot be provided at this time.

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